

Application Notes & Protocols for Handling Zytron in a Laboratory Setting

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	Zytron
CAS No.:	299-85-4
Cat. No.:	B1206952

[Get Quote](#)

Disclaimer: The term "**Zytron**" is not associated with a standard laboratory chemical used in drug development. It is primarily identified as a trade name for a highly toxic organophosphate pesticide and a brand of chemical protective apparel. This document addresses the safety protocols for the pesticide, as it is the most likely subject of a laboratory safety inquiry. Extreme caution is advised, and it is crucial to verify the identity of any chemical before handling.

Introduction

Zytron is the trade name for an organophosphate pesticide with the active ingredient O-(2,4-dichlorophenyl) O'-methyl isopropylphosphoramidothioate. Due to its high toxicity, particularly its potent neurotoxic effects through the inhibition of acetylcholinesterase, stringent safety protocols must be followed to prevent exposure and ensure the safety of all laboratory personnel. These application notes provide detailed guidelines for the safe handling, storage, and disposal of **Zytron** in a research environment.

Hazard Identification and Quantitative Data

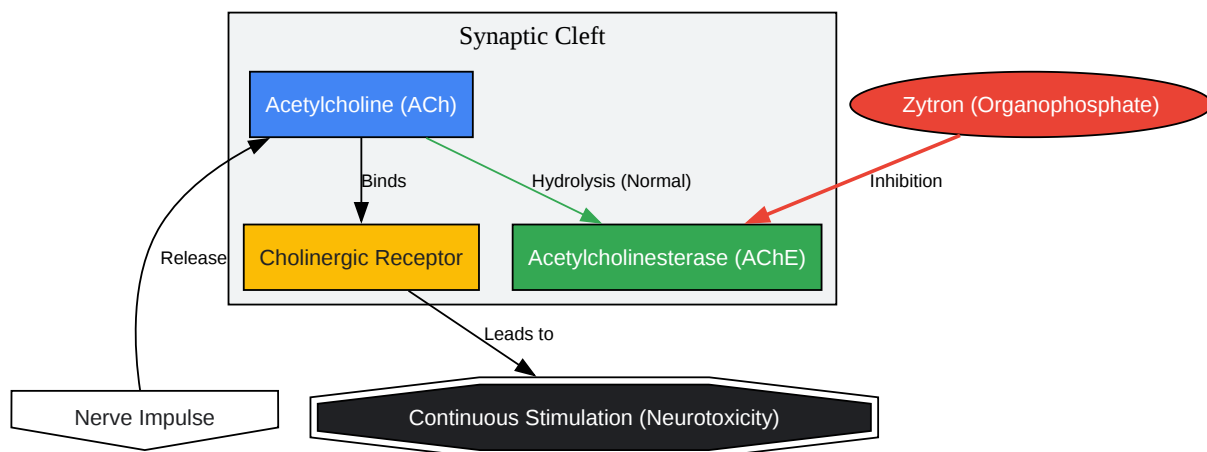
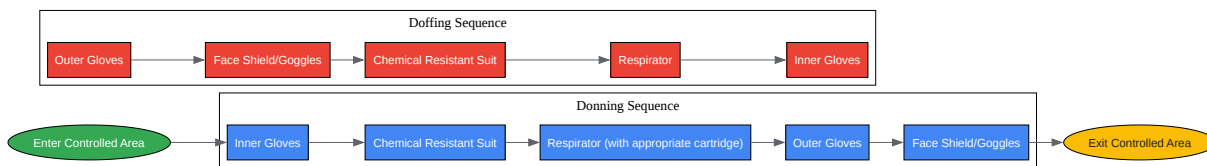
Zytron is classified as a highly hazardous substance. The primary routes of exposure are inhalation, skin contact, and ingestion.

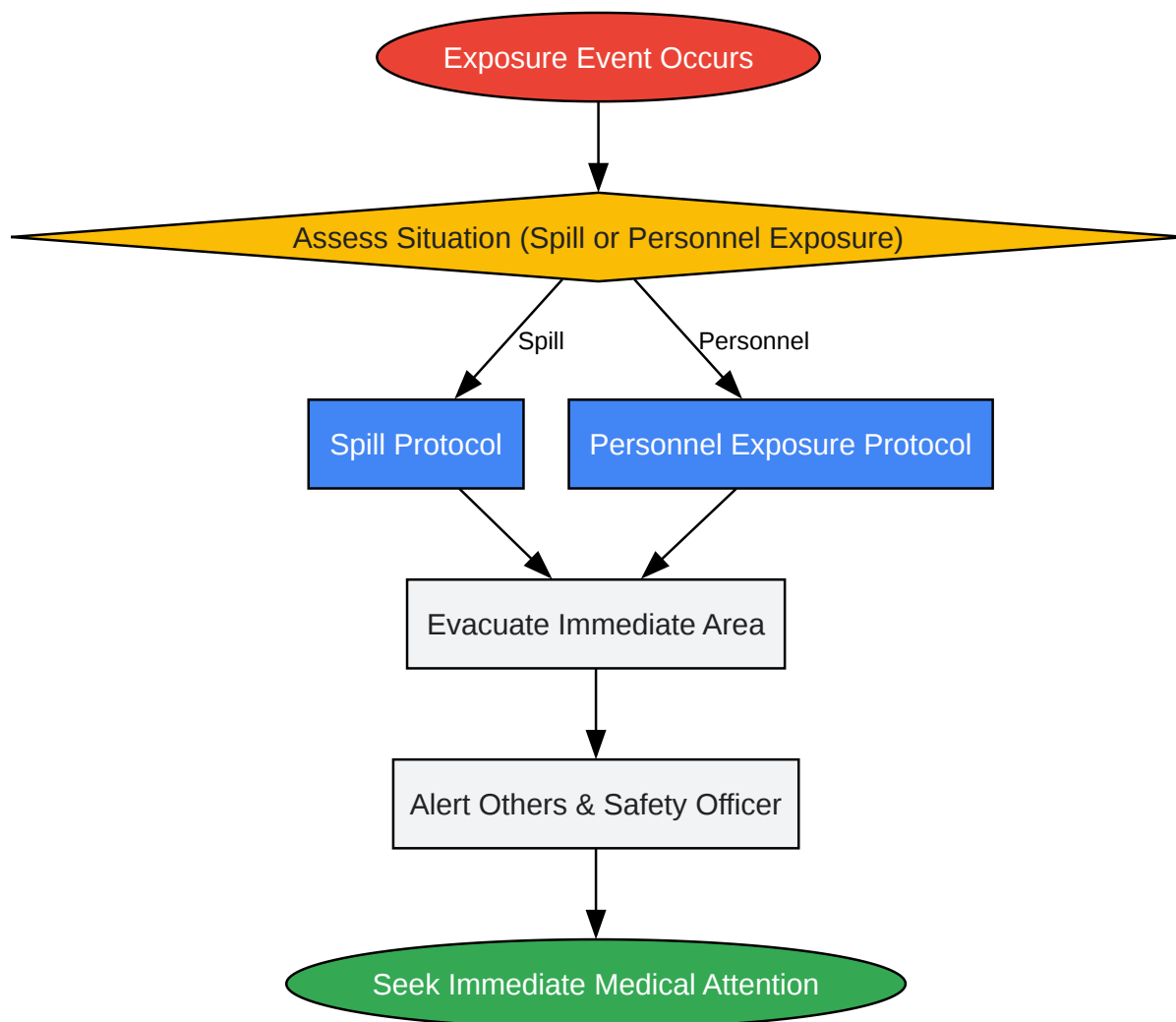
Parameter	Value	Reference
Chemical Name	O-(2,4-dichlorophenyl) O'-methyl isopropylphosphoramidothioate	
Molecular Formula	C ₁₀ H ₁₄ Cl ₂ NO ₂ PS	
LD50 (Oral, Rat)	270 mg/kg	
Primary Hazard	Acute toxicity (neurotoxin)	
Target Organ	Nervous system	

Experimental Protocols

3.1. Personal Protective Equipment (PPE)

A comprehensive PPE regimen is mandatory when handling **Zytron**. The following workflow outlines the correct donning and doffing procedure to minimize exposure risk.





[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes & Protocols for Handling Zytron in a Laboratory Setting]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1206952/docs#application-notes-protocols-for-handling-zytron-in-a-laboratory-setting\]](https://www.benchchem.com/product/b1206952/docs#application-notes-protocols-for-handling-zytron-in-a-laboratory-setting)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)